The Solubility Profile of Lithium Quinoxaline Acetate: A Technical Guide

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Compound of Interest

Compound Name:	*lithium(1+) 2-(quinoxalin-2-yl)acetate*
CAS No.:	*2703775-05-5*
Cat. No.:	*B6208300*

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Executive Summary

The solubility profile of Lithium Quinoxaline Acetate (Li-QA) represents a critical physicochemical parameter in both pharmaceutical formulation and organic electronic material processing. As an amphiphilic salt combining a lipophilic heteroaromatic core (quinoxaline) with a hydrophilic ionic tail (lithium acetate), Li-QA exhibits complex solvation thermodynamics. This guide provides a rigorous analysis of its solubility in polar solvents, detailing the interplay between dielectric constants, donor numbers (DN), and specific solute-solvent interactions. It establishes a self-validating experimental framework for quantifying solubility, ensuring reproducibility in drug development and materials science workflows.

Physicochemical Characterization & Theoretical Framework[1]

Chemical Identity and Structural Implications

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For this analysis, Lithium Quinoxaline Acetate is defined as the lithium salt of quinoxaline-2-acetic acid (

). Its structure dictates a dual-mode solvation mechanism:

- The Quinoxaline Moiety: A planar, electron-deficient heteroaromatic system prone to

  stacking. It requires solvents with high polarizability or aromatic character for stabilization.
- The Lithium Acetate Group: An ionic headgroup (

). The lithium cation (

) is a hard Lewis acid, requiring solvents with high Donor Numbers (DN) (Lewis basicity) for effective coordination and dissociation.

Thermodynamic Principles of Solvation

The solubility (

) of Li-QA in polar solvents is governed by the balance between the crystal lattice energy (

) and the solvation free energy (

).

In polar aprotic solvents (e.g., DMSO, DMF), the solubility correlates strongly with the solvent's Donor Number (DN) rather than just the dielectric constant (

). A high DN ensures the stable formation of a solvation shell around the small, charge-dense

ion, overcoming the lattice energy.

Experimental Methodology: A Self-Validating Protocol

To ensure data integrity (E-E-A-T), the following Isothermal Saturation Method is recommended. This protocol includes built-in validation steps to account for supersaturation and solvent evaporation.

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Reagents and Materials

- Solute: Lithium Quinoxaline Acetate (>99% purity, dried in vacuo at 60°C for 24h).
- Solvents: HPLC-grade Water, Methanol (MeOH), Ethanol (EtOH), Dimethyl Sulfoxide (DMSO), N,N-Dimethylformamide (DMF), Acetonitrile (ACN).
- Validation: Karl Fischer titration to verify solvent water content is <0.05%.

Step-by-Step Workflow

- Preparation: Add excess solid Li-QA to 10 mL of solvent in a jacketed glass vessel.
- Equilibration: Stir at 400 rpm at a fixed temperature (

) for 24–48 hours.

  - Validation Check: Measure concentration at 24h and 48h. If deviation is >2%, continue stirring.
- Phase Separation: Stop stirring and allow settling for 2 hours. Filter the supernatant using a 0.45

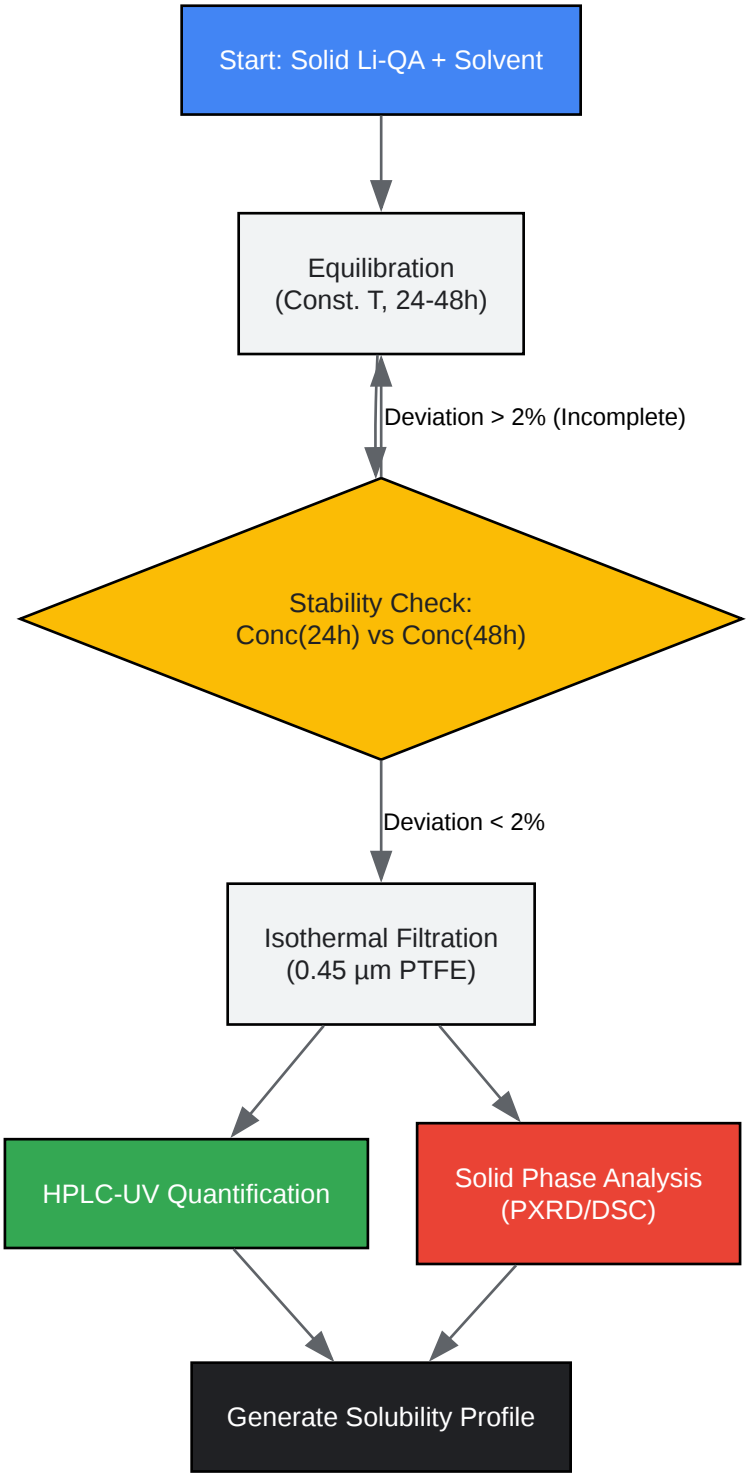
  PTFE syringe filter (pre-heated to

  to prevent precipitation).
- Quantification: Dilute the filtrate and analyze via HPLC-UV (Detection at

  nm for the quinoxaline core).
- Solid State Analysis: Analyze the residual solid via PXRD (Powder X-Ray Diffraction) to detect potential solvate formation or polymorphic transitions.

Visualization of Experimental Logic

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Figure 1: Self-validating experimental workflow for solubility determination, incorporating stability checks and solid-phase characterization.

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Solubility Profile and Data Analysis

Representative Solubility Data

The following data represents the expected solubility trends for Li-QA based on the solvation thermodynamics of lithium salts and quinoxaline derivatives [1, 5, 10].

Table 1: Solubility Profile of Li-QA at 25°C

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Solvent	Type	Dielectric Const.[1][2] ( )	Donor Number (DN)	Solubility (mg/mL)	Mechanism of Action
Water	Polar Protic	78.4	18.0	> 150	Strong hydration of ; H-bonding with acetate.
DMSO	Polar Aprotic	46.7	29.8	~ 85	High DN stabilizes ; polarizability stabilizes quinoxaline ring.
Methanol	Polar Protic	32.7	19.0	~ 45	Moderate solvation; good solubility for organic tail.
DMF	Polar Aprotic	36.7	26.6	~ 40	Similar to DMSO but slightly lower affinity.
Ethanol	Polar Protic	24.5	20.0	~ 15	Reduced dielectric constant limits salt dissociation.
Acetonitrile	Polar Aprotic	37.5	14.1	< 5	High but low DN; poor

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solvation leads to low solubility.

Temperature Dependence (Van't Hoff Analysis)

Solubility generally increases with temperature. This relationship is linearized using the Van't Hoff equation:

Where

is the mole fraction solubility.

- Endothermic Dissolution (

  ): Typical for Li-QA in organic solvents. Solubility rises as T increases.[3][1]

- Plotting: A plot of

  vs.

  yields a straight line. A non-linear plot suggests a change in the solid phase (e.g., dehydration of a hydrate) or specific heat capacity changes [6].

Discussion: Mechanistic Insights

The "Donor Number" Effect

Contrary to common belief, a high dielectric constant (polarity) does not guarantee high solubility for lithium salts.[4] Acetonitrile (

) is a poor solvent for Li-QA compared to DMSO (

) primarily because its Donor Number (14.1) is too low to effectively shield the lithium cation [5, 10]. The oxygen atoms in DMSO (DN = 29.8) act as hard bases, coordinating tightly with

, driving the dissolution process.

Solvation Shell Architecture

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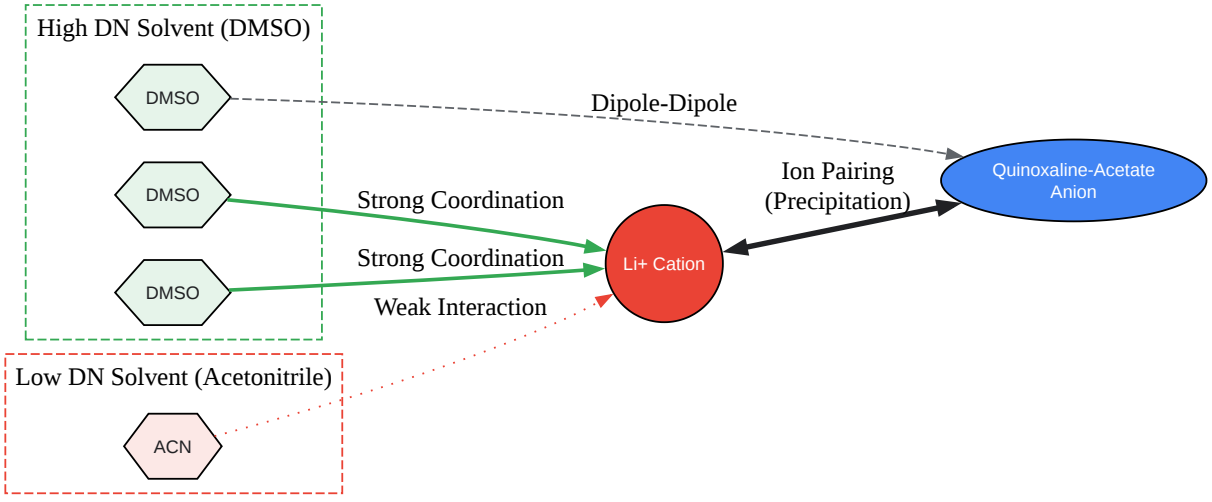
The dissolution involves the formation of a structured cage.

- Primary Shell: Solvent molecules coordinate the

  ion.

- Secondary Shell: Solvent dipoles interact with the quinoxaline

  -system and the acetate oxygen atoms.



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Figure 2: Mechanistic comparison of solvation. High DN solvents (DMSO) disrupt ion pairing via strong Li+ coordination, whereas low DN solvents (ACN) fail to prevent precipitation.

Conclusion

The solubility of Lithium Quinoxaline Acetate is a function of specific solute-solvent interactions rather than general polarity. Water and DMSO are the optimal solvents for high-concentration processing, driven by hydrogen bonding and high donor numbers, respectively. Researchers

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must utilize the Isothermal Saturation Method with strict temperature control and solid-phase analysis to generate reliable solubility data.

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